

Pemetrexed disodium heptahydrate metabolite profiling and identification

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Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

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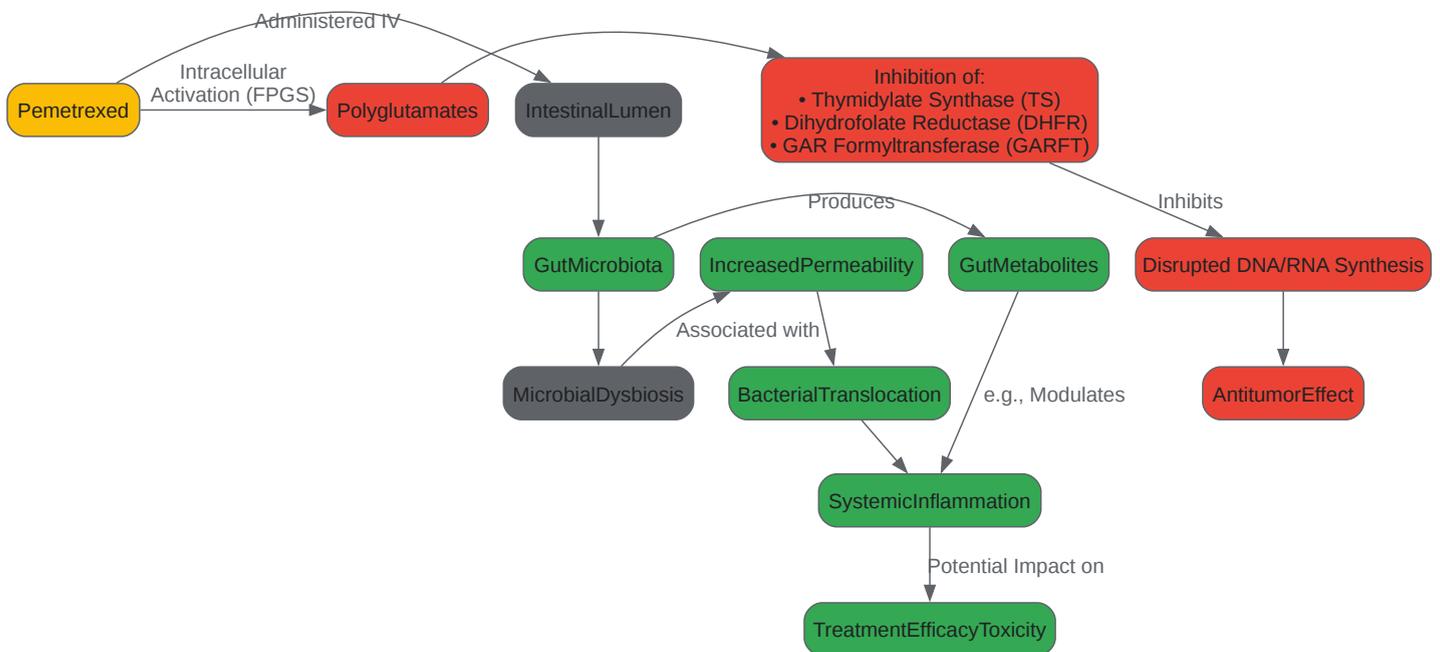
Pemetrexed Profile & Putative Metabolism

Aspect	Description
Mechanism of Action	Multi-targeted antifolate antimetabolite; inhibits folate-dependent enzymes: Thymidylate Synthase (TS), Dihydrofolate Reductase (DHFR), and Glycinamide Ribonucleotide Formyltransferase (GARFT) [1] [2].
Intracellular Activation	Acts as a prodrug; rapidly metabolized intracellularly to active polyglutamate forms by the enzyme folylpolyglutamate synthase (FPGS) [1] [2].
Primary Elimination Route	Predominantly renal excretion, with 70-90% of the administered dose recovered as unchanged drug in urine [2] [3].
Systemic Metabolism	Not metabolized to a significant extent in the liver; minimal hepatic involvement [2].
Transport	Substrate for Organic Anion Transporter 3 (OAT3), facilitating renal elimination [2].

Research Context & Microbial Metabolite Interactions

While human systemic metabolism is minimal, research indicates that the **gut microbiota** and its metabolites can be significantly altered by pemetrexed-based chemotherapy, which may indirectly influence drug efficacy and toxicity [4] [5].

The diagram below illustrates this interaction and pemetrexed's core mechanism of action.



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